

# NSC 90469: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: NSC 90469

Cat. No.: B1664108

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available data on the solubility and stability of **NSC 90469**, also identified as the endogenous thyroid hormone metabolite 3,5-Diiodo-L-thyronine (3,5-T2)[1][2][3][4][5]. The information herein is compiled from publicly available safety data sheets and chemical supplier specifications. It is intended to serve as a foundational resource for researchers and professionals in drug development.

## Core Properties of NSC 90469

Property	Value	Source
Synonyms	3,5-Diiodo-L-thyronine, 3,5-T2	
CAS Number	1041-01-6	
Molecular Formula	C15H13I2NO4	
Molecular Weight	525.08 g/mol	
Appearance	Solid	

## Solubility Data

The solubility of **NSC 90469** has been qualitatively and quantitatively assessed in several common laboratory solvents. The compound exhibits limited solubility in aqueous and polar protic solvents.

Solvent	Solubility	Notes
Dimethylformamide (DMF)	~1 mg/mL	It is noted that moisture-absorbing DMSO can reduce solubility; fresh DMSO is recommended.
Dimethyl Sulfoxide (DMSO)	Insoluble	
Water	Insoluble	
Ethanol	Insoluble	

## Stability Data

**NSC 90469** is generally stable under recommended storage conditions. Long-term stability is achieved at sub-zero temperatures.

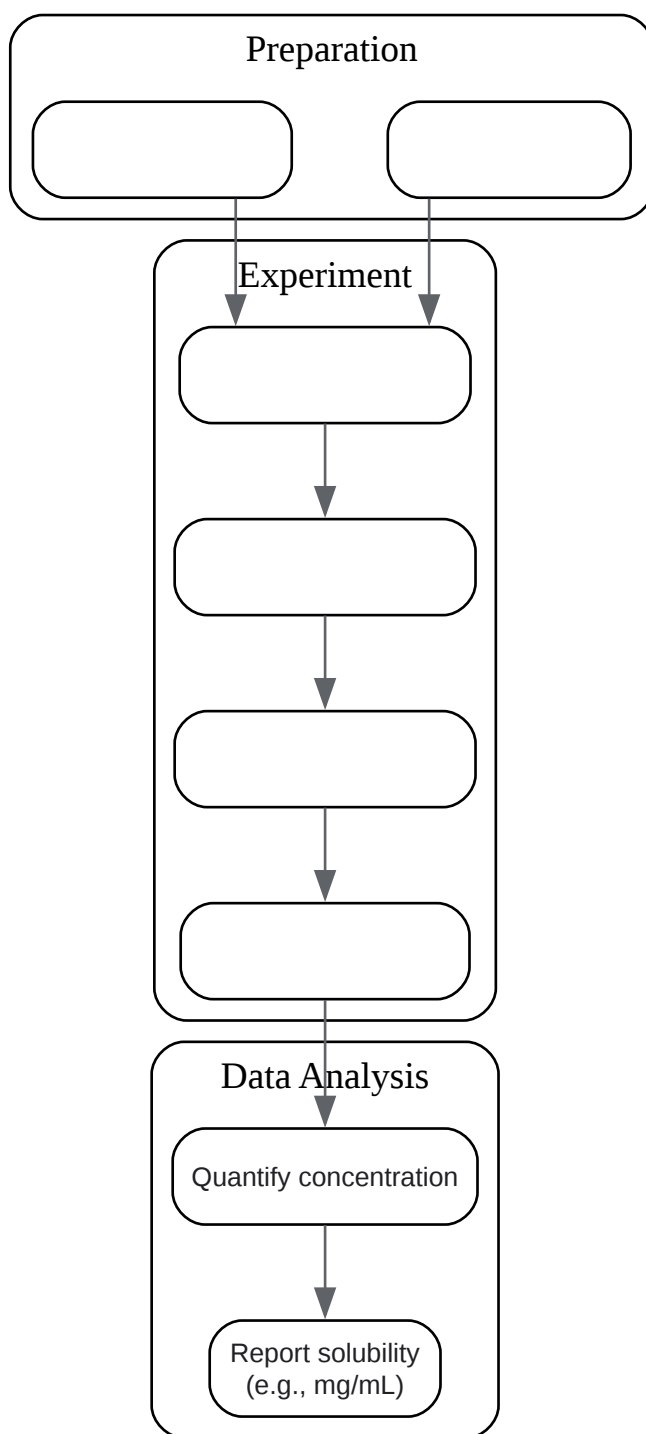
Condition	Recommendation	Duration
Solid Form Storage	-20°C	≥ 4 years
Stock Solution Storage	-80°C	6 months (sealed, away from moisture and light)
-20°C	1 month (sealed, away from moisture and light)	
General Chemical Stability	Stable under recommended storage conditions.	Not specified
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents.	Not applicable
Decomposition	May decompose and emit toxic fumes under fire conditions.	Not applicable

## Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **NSC 90469** are not readily available in the public domain. The following are generalized methodologies that represent standard laboratory practices for such assessments.

## General Solubility Assessment Workflow

A standard approach to determining the solubility of a compound like **NSC 90469** would involve a graded concentration series in various solvents of interest.

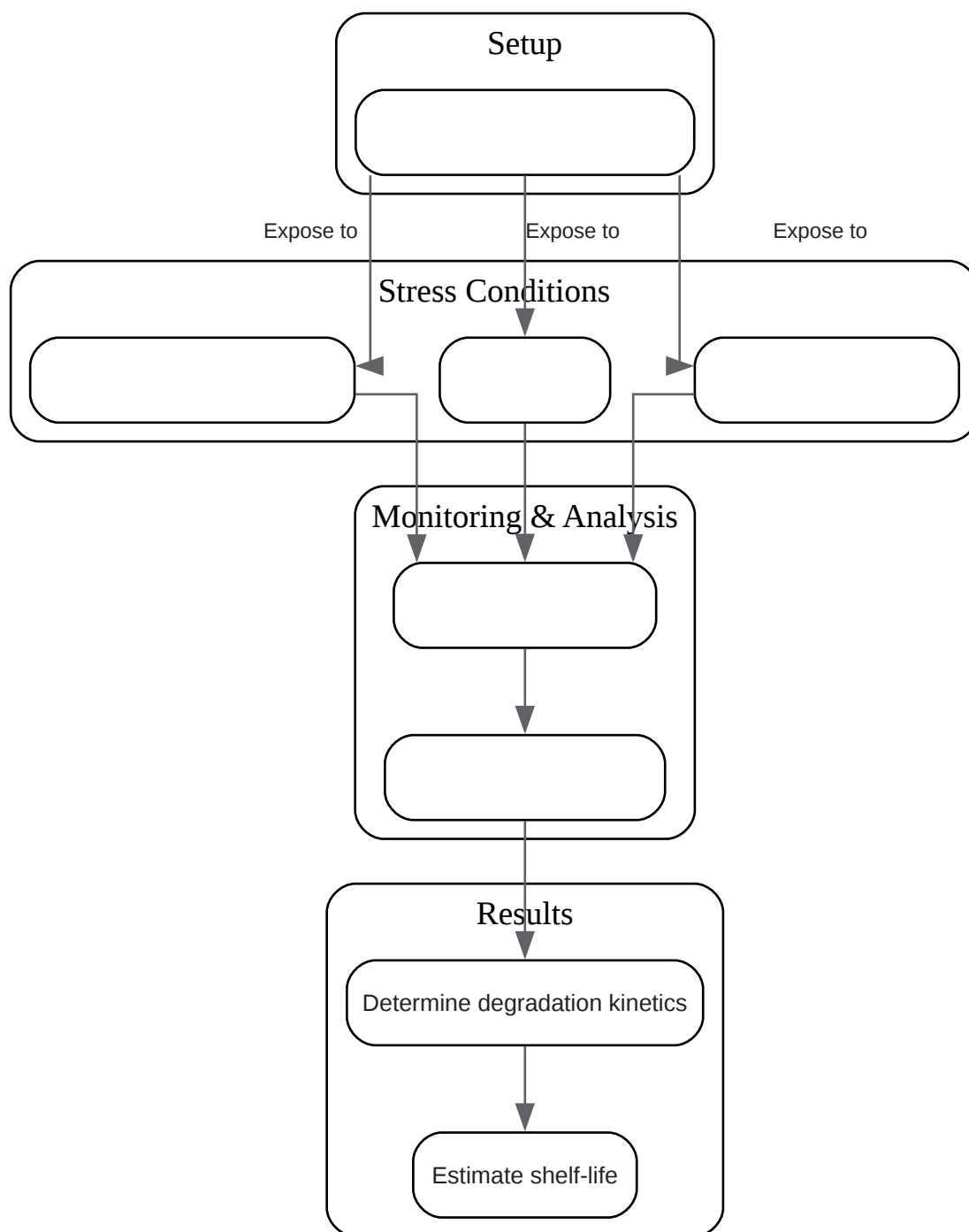


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Caption: General workflow for solubility determination.

## General Stability Assessment Workflow

To assess the stability of **NSC 90469**, the compound, either in solid form or in solution, would be subjected to various stress conditions over time.

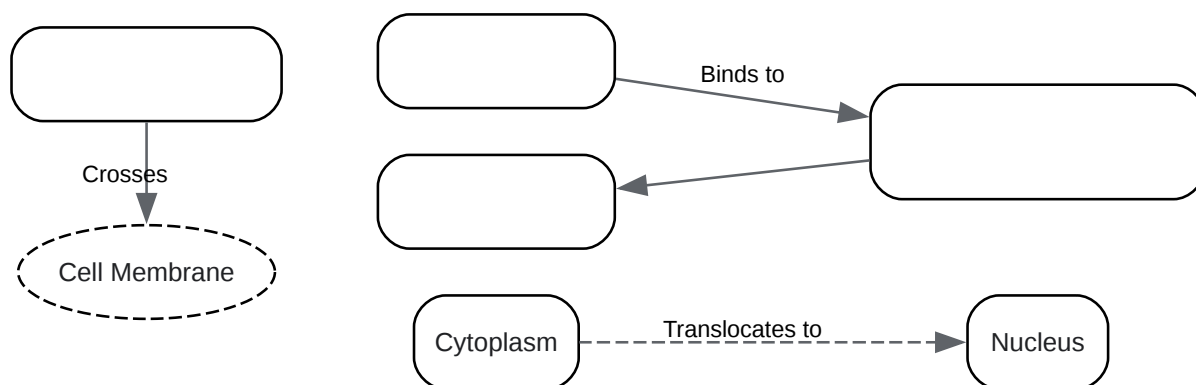


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Caption: General workflow for stability assessment.

## Signaling Pathways

**NSC 90469** is identified as 3,5-Diiodo-L-thyronine (3,5-T<sub>2</sub>), a metabolite of thyroid hormone. Thyroid hormones are known to exert their effects through various signaling pathways, primarily involving nuclear thyroid hormone receptors (TRs) that regulate gene expression. 3,5-T<sub>2</sub> has been shown to bind to thyroid hormone receptors TR $\alpha$ 1, TR $\beta$ 1, and TR $\beta$ 2.



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Caption: Simplified thyroid hormone signaling pathway.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. dcchemicals.com [dcchemicals.com]
- 4. caymanchem.com [caymanchem.com]
- 5. 3,5-Diiodothyronine, L- | C<sub>15</sub>H<sub>13</sub>I<sub>2</sub>NO<sub>4</sub> | CID 92859 - PubChem [pubchem.ncbi.nlm.nih.gov]

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